

An In-depth Technical Guide to Iminodiacetic Acid Hydrochloride

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Compound of Interest

Compound Name: *Iminodiacetic acid hydrochloride*

Cat. No.: *B8638863*

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 2802-06-4

This technical guide provides a comprehensive overview of **iminodiacetic acid hydrochloride**, a compound of significant interest in various scientific and pharmaceutical domains. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis and analysis, and discusses its primary applications, particularly its role as a chelating agent and in diagnostic imaging.

Compound Identification and Properties

Iminodiacetic acid hydrochloride, systematically known as N-(carboxymethyl)glycine hydrochloride, is the hydrochloride salt of iminodiacetic acid. It is a white crystalline solid.

Table 1: Chemical Identifiers and Physical Properties of **Iminodiacetic Acid Hydrochloride**

Property	Value	Reference
CAS Registry Number	2802-06-4	[1][2][3]
Molecular Formula	C ₄ H ₈ ClNO ₄	[1][2][3]
Molecular Weight	169.56 g/mol	[1][2]
IUPAC Name	2-(carboxymethylamino)acetic acid;hydrochloride	[2]
Synonyms	N-(Carboxymethyl)glycine hydrochloride, Diglycine hydrochloride	[2]
Appearance	Crystals	[4]
Melting Point	238-239 °C (decomposes)	[4]
Solubility	Concentrated aqueous solutions yield the free acid when adjusted to pH 2 with NaOH.	[4]

Synthesis of Iminodiacetic Acid Hydrochloride

Several methods for the synthesis of iminodiacetic acid and its subsequent conversion to the hydrochloride salt have been reported. Below are detailed protocols for two common approaches.

Experimental Protocol: Synthesis from Monochloroacetic Acid and Glycine

This method involves the reaction of monochloroacetic acid with glycine in the presence of a base, followed by acidification to yield the hydrochloride salt.

Materials:

- Monochloroacetic acid

- Glycine
- Calcium hydroxide
- Concentrated hydrochloric acid
- Methanol

Procedure:

- To a solution of 18.9 g (0.2 mol) of monochloroacetic acid in 10 cm³ of water, add 7.4 g (0.1 mol) of calcium hydroxide.
- In a separate beaker, prepare a solution of 15 g (0.2 mol) of glycine in 15 cm³ of water and add 14.8 g (0.2 mol) of calcium hydroxide. Heat this solution to 73-75 °C.
- With stirring, add the hot glycine solution in portions to the monochloroacetic acid solution. Maintain the pH of the reaction mixture between 9 and 11 and the temperature at 65-70 °C.
- After the addition is complete, continue to stir the reaction mass at the same temperature.
- Acidify the reaction mixture with 33 cm³ (0.4 mol) of concentrated hydrochloric acid at a temperature of 85-90 °C until a pH of 1.8-2.0 is reached.
- Cool the solution to 5-10 °C to precipitate the product.
- Isolate the target product by filtration.
- The filtered product can be washed with methanol.

Experimental Protocol: Synthesis from Iminodiacetonitrile

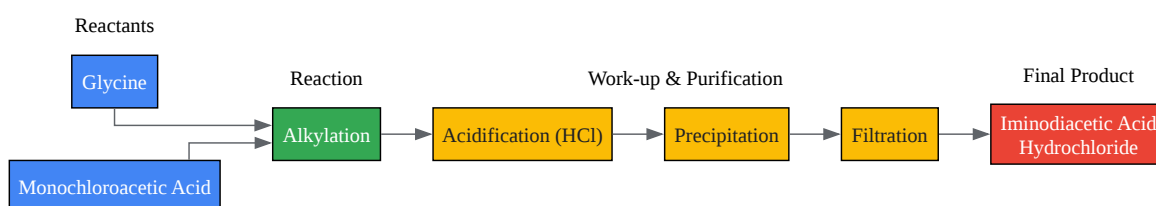
This protocol details the hydrolysis of iminodiacetonitrile to iminodiacetic acid, which is then converted to the hydrochloride salt.

Materials:

- Iminodiacetonitrile
- Calcium hydroxide
- 37% Hydrochloric acid
- Methanol
- Water

Procedure:

- Suspend 47.55 g (0.5 mol) of iminodiacetonitrile in 190 g of water in a reaction vessel.
- Add 40.7 g (0.55 mol) of calcium hydroxide to the suspension.
- Allow the hydrolysis reaction to proceed at 25°C for 5 hours.
- After the reaction is complete, neutralize the solution by adding 108 g (1.1 mol) of 37% hydrochloric acid.
- Concentrate the reaction solution under vacuum until its weight is reduced to 100 g.
- Add 300 ml of methanol to precipitate the iminodiacetic acid crystals.
- Filter the precipitated crystals, wash with 20 ml of methanol, and dry in a vacuum dryer at 60°C for 24 hours to obtain the product.



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Caption: A generalized workflow for the synthesis of **iminodiacetic acid hydrochloride**.

Analytical Methods

The purity and identity of **iminodiacetic acid hydrochloride** can be assessed using various analytical techniques.

High-Performance Liquid Chromatography (HPLC)

A common method for the analysis of iminodiacetic acid involves pre-column derivatization followed by HPLC.

Experimental Protocol: HPLC Analysis with Pre-column Derivatization

Materials and Reagents:

- Iminodiacetic acid standard solutions (e.g., 2, 4, 6, 8, 10 mg/mL)
- 2,4-Dinitrofluorobenzene (DNFB) solution
- 1mol/L Sodium bicarbonate (NaHCO_3) solution
- 0.2mol/L Phosphate buffer (pH 7.0)
- Methanol (HPLC grade)
- 0.05mol/L Acetic acid-sodium acetate solution
- Water (distilled or deionized)

Procedure:

- Derivatization:
 - To 0.1 mL of the standard or sample solution, add 1.0 mL of 1 mol/L NaHCO_3 solution, 0.4 mL of 6% (v/v) 2,4-dinitrofluorobenzene in acetonitrile, and 1.0 mL of distilled water.

- React the mixture at 60°C in the dark for 30 minutes.
- After cooling, add 7.5 mL of 0.2 mol/L phosphate buffer (pH 7.0).
- Filter the solution through a syringe filter before injection.
- Chromatographic Conditions:
 - Column: C18 column
 - Mobile Phase: Methanol : 0.05 mol/L acetic acid-sodium acetate solution (55:45 v/v)
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Detection: UV at an appropriate wavelength for the DNFB derivative.

Table 2: Spectral Data for Iminodiacetic Acid

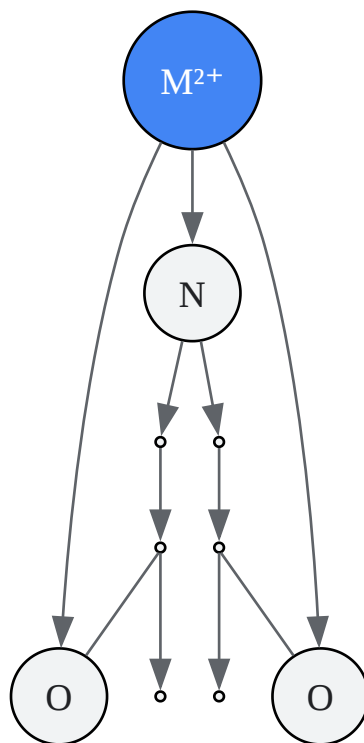
Technique	Key Data Points
FT-IR (KBr Pellet)	Characteristic peaks for O-H (carboxylic acid), N-H (secondary amine), C=O (carbonyl), and C-N stretching.
Mass Spectrometry (EI)	Molecular ion peak and characteristic fragmentation pattern.
¹ H NMR	Signals corresponding to the methylene protons adjacent to the nitrogen and carboxyl groups.

Applications in Research and Drug Development

Iminodiacetic acid and its derivatives have several important applications, primarily stemming from their ability to chelate metal ions.

Chelating Agent

Iminodiacetic acid is a tridentate ligand, meaning it can form three bonds to a central metal ion through its nitrogen atom and the two carboxylate groups. This property makes it an effective chelating agent for various divalent and trivalent metal ions. This is utilized in areas such as heavy metal removal and as a component of ion-exchange resins.



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Caption: Chelation of a divalent metal ion (M^{2+}) by iminodiacetate.

Radiopharmaceuticals and Diagnostic Imaging

Derivatives of iminodiacetic acid are crucial in nuclear medicine. Technetium-99m (^{99m}Tc) labeled iminodiacetic acid derivatives, such as those used in hepatobiliary iminodiacetic acid (HIDA) scans, are employed as radiotracers to evaluate the function of the liver, gallbladder, and bile ducts.

HIDA Scan Workflow:

- A ^{99m}Tc -labeled iminodiacetic acid derivative is injected intravenously into the patient.
- The radiotracer is taken up by hepatocytes and excreted into the bile.

- A gamma camera tracks the flow of the radiotracer from the liver, into the gallbladder, and then into the small intestine.
- This allows for the diagnosis of conditions such as cholecystitis, bile duct obstruction, and bile leaks.[2]

Safety and Handling

Iminodiacetic acid hydrochloride should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. It may cause skin and eye irritation. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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